

Section 1: Core Principles of Chemical Safety & Hazard Assessment

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Compound of Interest

Compound Name: 4-Bromo-2-(pyrrolidin-1-yl)-1,3-thiazole

CAS No.: 1017781-56-4

Cat. No.: B1371744

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The prudent handling of any novel or sparsely documented chemical compound is predicated on a conservative assessment of its potential hazards. For **4-Bromo-2-(pyrrolidin-1-yl)-1,3-thiazole**, we infer its safety profile from related structures. The core structure combines a thiazole ring, a bromine substituent, and a pyrrolidine moiety. Analysis of similar compounds from sources like PubChem and various chemical suppliers indicates a consistent pattern of hazards, including acute toxicity, irritation, and potential for respiratory effects.^{[1][2][3]} Therefore, a risk mitigation strategy based on the "Hierarchy of Controls" is mandated.

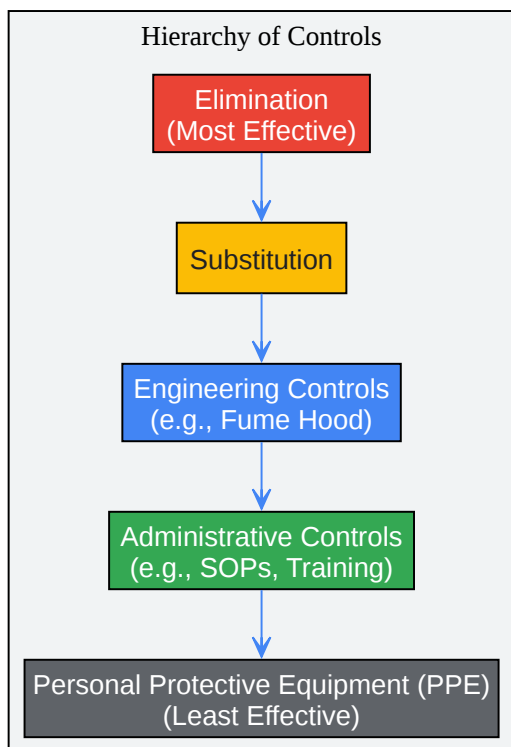


Diagram 1: Hierarchy of Controls for Chemical Safety.

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Caption: Diagram 1: Hierarchy of Controls for Chemical Safety.

Section 2: Hazard Identification and GHS Classification (Inferred)

Based on aggregated data from analogous compounds, **4-Bromo-2-(pyrrolidin-1-yl)-1,3-thiazole** should be handled as a hazardous substance.^{[1][2]} The GHS classification for the closely related isomer, 5-Bromo-2-(1-pyrrolidinyl)thiazole, serves as a primary reference point.^[2]

Signal Word:Warning^[2]

Inferred Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H332: Harmful if inhaled.[\[2\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Precautionary Statements (Recommended):

- Prevention: P261, P264, P270, P271, P280[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Response: P301+P317, P302+P352, P304+P340, P305+P351+P338, P317, P319, P321, P330, P332+P317, P337+P317, P362+P364[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Storage: P403+P233, P405[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Disposal: P501[\[6\]](#)[\[8\]](#)

Hazard Class	Category	Basis for Classification (Analogous Compounds)
Acute Toxicity, Oral	Category 4	5-Bromo-2-(1-pyrrolidinyl)thiazole, 4-Bromo-2-methyl-1,3-thiazole[1][2]
Acute Toxicity, Dermal	Category 4	5-Bromo-2-(1-pyrrolidinyl)thiazole, 2-Bromo-1,3-thiazole-4-carboxylic acid[2][4]
Acute Toxicity, Inhalation	Category 4	5-Bromo-2-(1-pyrrolidinyl)thiazole[2]
Skin Corrosion/Irritation	Category 2	4-Bromo-2,1,3-benzothiadiazole, 5-Bromo-2-(1-pyrrolidinyl)thiazole[2][5][8]
Serious Eye Damage/Irritation	Category 2A/2	4-Bromo-2,1,3-benzothiadiazole, 5-Bromo-2-(1-pyrrolidinyl)thiazole[2][5][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	4-Bromo-2,1,3-benzothiadiazole (Respiratory system)[5][8]

Section 3: Exposure Control and Personal Protection

Given the inferred hazards, stringent exposure controls are necessary. The primary route of exposure to be controlled is inhalation of dust/aerosol and direct contact with skin and eyes.

Engineering Controls

All manipulations of solid **4-Bromo-2-(pyrrolidin-1-yl)-1,3-thiazole** or its solutions must be conducted in a certified chemical fume hood.[5] The fume hood provides the primary barrier, ensuring that airborne particles are effectively contained and exhausted. The workspace should also be equipped with an eyewash station and a safety shower within immediate proximity.[8]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Specification	Standard (Example)	Rationale
Eye/Face Protection	Chemical safety goggles or a full-face shield if splashing is a significant risk.	EN 166[9]	Protects against splashes and airborne particles causing serious eye irritation. [2][5]
Hand Protection	Nitrile rubber gloves. Check for breakthrough time and compatibility.	EN ISO 374	Prevents skin contact, which can cause irritation and systemic toxicity.[2][5][10]
Body Protection	A fully buttoned laboratory coat. Consider a chemically resistant apron for larger quantities.	N/A	Minimizes skin exposure from accidental spills.[5]
Respiratory Protection	Not typically required if work is performed within a fume hood. If engineering controls fail or for spill cleanup, a respirator with a particle filter (e.g., P3/P100) is recommended.	EN 149 or NIOSH approved	Protects against inhalation, a potential route for acute toxicity and respiratory irritation.[2][4][5]

Section 4: Standard Operating Procedures for Safe Handling

Adherence to established protocols is critical for mitigating risk. The following workflow provides a baseline for handling this compound in a research setting.

Experimental Protocol: Weighing and Solution Preparation

- **Preparation:** Don all required PPE (lab coat, nitrile gloves, safety goggles) before entering the designated handling area. Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- **Staging:** Place all necessary equipment (analytical balance, weigh paper, spatulas, vials, solvent, vortex mixer) inside the fume hood.
- **Weighing:** Tare the balance with the receiving vial. Carefully transfer the approximate amount of **4-Bromo-2-(pyrrolidin-1-yl)-1,3-thiazole** from the stock bottle to the vial using a clean spatula. Avoid creating dust. Close the stock bottle immediately.
- **Dissolution:** Add the desired solvent to the vial containing the compound. Cap the vial securely.
- **Mixing:** Gently swirl or use a vortex mixer to ensure complete dissolution.
- **Decontamination:** Carefully wipe down the spatula, balance, and any surfaces inside the fume hood with a suitable solvent (e.g., ethanol) and dispose of the cleaning materials as hazardous waste.
- **Doffing PPE:** Remove gloves and wash hands thoroughly with soap and water after the procedure is complete.

Section 5: Emergency Procedures

Preparedness for accidental exposure or release is a non-negotiable aspect of laboratory safety.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)[\[12\]](#)[\[13\]](#)

Accidental Release Measures

For a small spill (typically <1g in a fume hood):

- Containment: Ensure the fume hood is operational. Restrict access to the area.
- Neutralization/Absorption: Cover the spill with an inert absorbent material like vermiculite or sand.
- Collection: Carefully sweep up the absorbed material and place it into a clearly labeled, sealed container for hazardous waste disposal.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Dispose of all cleaning materials as hazardous waste.

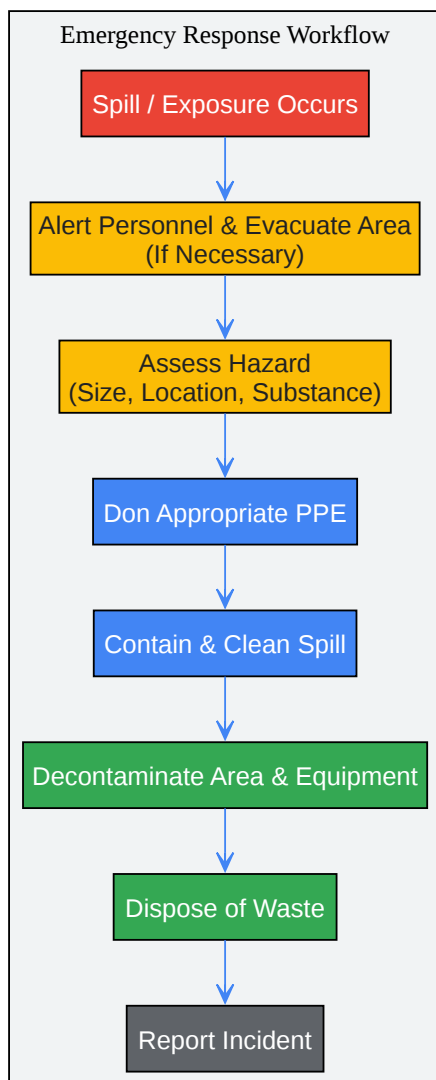


Diagram 2: Emergency Response Workflow for a Chemical Spill.

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Caption: Diagram 2: Emergency Response Workflow for a Chemical Spill.

Section 6: Storage, Stability, and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[5] Some related compounds are noted as being light-sensitive, so storage in an amber vial is a prudent measure.^[5]
- **Stability:** The compound is expected to be stable under recommended storage conditions.^[5]
- **Hazardous Decomposition Products:** Upon combustion, toxic fumes may be emitted, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen bromide (HBr).^{[5][8]}
- **Disposal:** Dispose of the compound and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.^{[6][8]} Do not allow it to enter drains or rivers.^[5]

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